

Performance Comparison Guide: Cr-B vs. Ti-B Based Coatings

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Compound of Interest

Compound Name: boron;chromium

CAS No.: 12006-79-0

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Executive Summary

In the field of transition metal diborides, Titanium Diboride (TiB_2) and Chromium Diboride (CrB_2) represent two dominant classes of ceramic coatings, sharing the same AlB_2 -type hexagonal crystal structure but diverging significantly in functional performance.

- Select Ti-B Based Coatings when the primary requirement is extreme hardness (>35 GPa) and non-affinity to aluminum. It is the industry standard for machining non-ferrous alloys.
- Select Cr-B Based Coatings when the application demands superior environmental stability (oxidation resistance >1000°C) and corrosion resistance in aggressive media. It functions as a robust barrier coating where TiB_2 would fail due to oxidation or porosity.

Scientific Foundation: Structural & Phase Characteristics[1][2]

Both systems crystallize in the hexagonal C32 structure (space group P6/mmm), characterized by alternating layers of metal and boron atoms.

Feature	TiB ₂ System	CrB ₂ System
Crystal Structure	Hexagonal (AlB ₂ type)	Hexagonal (AlB ₂ type)
Lattice Parameters	Å, Å	Å, Å
Bonding Nature	Mixed covalent/ionic/metallic. Strong Ti-B covalent bonds contribute to extreme hardness.	Similar mixed bonding, but slightly weaker metal-boron covalency compared to Ti-B, resulting in marginally lower intrinsic hardness.
Microstructure (PVD)	Tendency for columnar growth; often over-stoichiometric (B/Ti > 2) in sputtering, leading to tissue-phase hardening.	Dense nanocolumnar structure; often exhibits strong (0001) texture in magnetron sputtering.

Mechanical Performance Analysis

Hardness and Elastic Modulus

TiB₂ is intrinsically harder due to higher bond energy density. However, CrB₂ offers a more balanced modulus-to-hardness ratio, potentially offering better toughness in specific tribological contacts.

Table 1: Comparative Mechanical Properties (PVD Sputtered Films)

Property	Ti-B Based (TiB ₂)	Cr-B Based (CrB ₂)	Causality / Mechanism
Nano-Hardness ()	30 – 45 GPa	20 – 30 GPa (up to 45 GPa in superhard phases)	Ti-B bonds are shorter and stiffer. Excess boron in TiB films creates a "tissue phase" that blocks dislocation motion.
Young's Modulus ()	400 – 550 GPa	300 – 360 GPa	High stiffness of TiB ₂ can lead to brittle fracture if substrate support is insufficient.
Ratio	~0.08 - 0.10	~0.08 - 0.12	Indicator of elastic strain to failure. Similar range, but CrB ₂ often shows better compliance.
Fracture Toughness	Low (~3-4 MPa m)	Moderate (~4-6 MPa m)	CrB ₂ films often exhibit a denser, less porous structure which mitigates crack propagation.

Tribological Behavior[3][4][5][6]

- Ti-B: Exhibits a friction coefficient (COF) of ~0.5–0.8. Its "killer application" is the lack of chemical affinity to aluminum, preventing built-up edge (BUE) formation during machining.
- Cr-B: COF is typically 0.4–0.6. In humid environments, Cr-B can form boric acid () surface layers via reaction with moisture, acting as a solid lubricant and lowering friction.

Environmental Stability: The Critical Differentiator

This is where the two coatings diverge most sharply.

Oxidation Resistance[2][7][8][9]

- Ti-B Failure Mode: Upon heating $>600^{\circ}\text{C}$, TiB_2 oxidizes to form

and

.

is porous and non-protective, allowing rapid oxygen diffusion to the substrate.

evaporates at high temperatures (

), leaving a skeletal

structure that crumbles.

- Cr-B Superiority: CrB_2 oxidizes to form

and

. The

(chromia) scale is dense, adherent, and thermodynamically stable, effectively blocking oxygen transport up to $1000\text{--}1200^{\circ}\text{C}$.

Corrosion Resistance

In electrochemical tests (e.g., 3.5% NaCl), Cr-B coatings consistently show lower corrosion current densities (

) and higher polarization resistance (

). The formation of a passive chromia layer protects the underlying substrate, whereas TiB_2 coatings often suffer from localized pitting due to their columnar boundaries and less stable oxide passivation.

Experimental Protocols

To ensure reproducibility, the following protocols for Magnetron Sputtering are recommended.

These are self-validating systems: if the diagnostic metrics (XRD/Nanoindentation) do not

match the expected range, the deposition parameters (Bias/Pressure) must be adjusted.

Deposition Workflow (DC Magnetron Sputtering)

Objective: Deposit stoichiometric, dense coatings on WC-Co or Silicon substrates.

- Substrate Preparation:
 - Ultrasonic cleaning: Acetone (15 min)
 - Ethanol (15 min)
 - DI Water.
 - In-situ Etching: Ar⁺ ion etching at -500V bias for 20 min to remove native oxides.
- Deposition Parameters:

Parameter	Ti-B Protocol	Cr-B Protocol
Target	Stoichiometric TiB ₂ (99.9%)	Stoichiometric CrB ₂ (99.9%)
Base Pressure	Torr	Torr
Working Pressure	0.4 – 0.6 Pa (Ar)	0.4 – 0.6 Pa (Ar)
Substrate Temp	300 – 400°C	300 – 500°C (Promotes (0001) texture)
Bias Voltage	-60V to -100V	-60V to -100V
Power Density	5 – 8 W/cm ²	5 – 8 W/cm ²

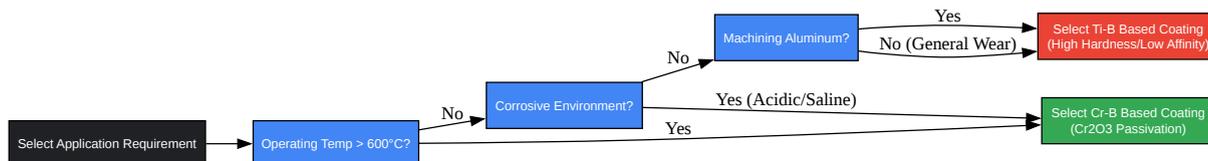
- Validation Step:
 - XRD: Check for (0001) texture (CrB₂) or (101)/(001) mixed texture (TiB₂).
 - Nanoindentation: Perform 20 indents at <10% film thickness.
 - Pass Criteria (TiB₂):

GPa.[1]

- Pass Criteria (CrB₂):

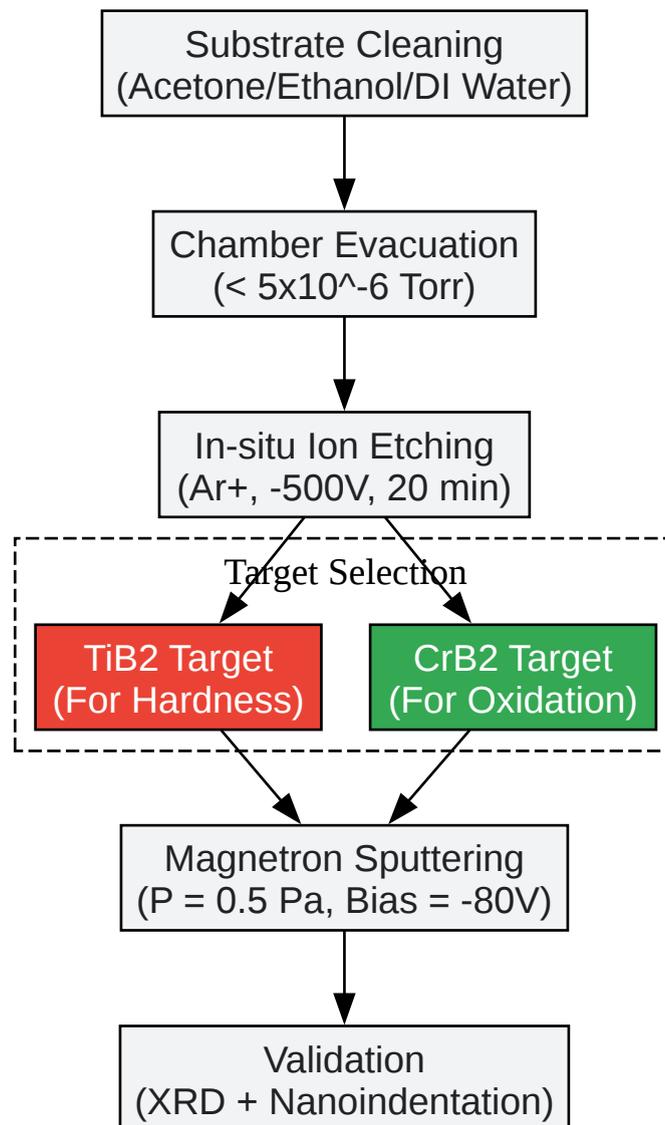
GPa.[2][3][1][4]

Visualization of Logic & Workflow



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Figure 1: Decision logic for selecting between Cr-B and Ti-B based coatings based on environmental and tribological constraints.



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Figure 2: Generalized magnetron sputtering workflow for transition metal diboride coatings.

Conclusion

The choice between Cr-B and Ti-B is a trade-off between mechanical intensity and chemical stability.

- Ti-B is the superior choice for cold-work applications involving abrasive wear or aluminum adhesion, where its extreme hardness and chemical inertness to Al are paramount.

- Cr-B is the definitive choice for hot-work applications or corrosive environments, where its ability to form a self-healing, dense oxide scale prevents catastrophic failure.

Future research is increasingly focusing on ternary systems (Ti-Cr-B) to harvest the hardness of Ti and the oxidation resistance of Cr, creating a "best of both worlds" hybrid coating.

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